

Application Notes and Protocols for Metamizole Magnesium as a Reference Standard

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Compound of Interest

Compound Name: *Metamizole magnesium*

CAS No.: 6150-97-6

Cat. No.: B1248988

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metamizole Magnesium is the magnesium salt of metamizole, a non-steroidal anti-inflammatory drug (NSAID) with potent analgesic and antipyretic properties.[1] In the field of analytical chemistry, **Metamizole Magnesium** serves as a crucial reference standard for the accurate quantification and qualification of metamizole in pharmaceutical formulations, biological matrices, and research samples.[2] Its use ensures the reliability and consistency of analytical data in quality control, method development and validation, and pharmacokinetic studies.[3] This document provides detailed application notes and experimental protocols for the effective utilization of **Metamizole Magnesium** as a reference standard.

Physicochemical Properties

A summary of the key physicochemical properties of **Metamizole Magnesium** is presented below.

Property	Value	Reference
Chemical Name	magnesium;bis([(1,5-dimethyl-3-oxo-2-phenylpyrazol-4-yl)-methylamino]methanesulfonate)	[3]
CAS Number	6150-97-6	[4]
Molecular Formula	C ₂₆ H ₃₂ MgN ₆ O ₈ S ₂	[5]
Molecular Weight	645.0 g/mol	[5]
Appearance	White Powder	[4]
Storage	2-8°C Refrigerator	[4]

Typical Certificate of Analysis

The following table summarizes the typical specifications for a **Metamizole Magnesium** reference standard. Data is compiled from various supplier information and a representative Certificate of Analysis for a closely related salt.

Test	Specification	Method
Assay (on anhydrous basis)	98.0% - 102.0%	HPLC
Purity	≥98%	HPLC[6]
Identification	Conforms to structure	NMR, Mass Spec, IR
Loss on Drying	≤ 6.0%	TGA
Related Substances	Conforms to limits	HPLC
Residual Solvents	Conforms to ICH limits	GC-HS

Analytical Methodologies

Metamizole Magnesium concentration and purity are typically determined using High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry.

High-Performance Liquid Chromatography (HPLC)

HPLC is the most common and reliable method for the analysis of metamizole. Several validated methods have been reported for its determination in various matrices.

Table of HPLC Method Parameters for Metamizole Analysis

Parameter	Method 1 (Simultaneous Assay)[7]	Method 2 (Stability Indicating)[8]	Method 3 (in Plasma)[9]
Column	RP C8(2) (150x4.6 mm, 5 µm)	Inertsil ODS 3V C-18	Reverse-phase C18
Mobile Phase	Phosphate buffer (35mM, pH 3.0): Methanol (80:20)	Sodium dihydrogen phosphate buffer (0.05M, pH 5.0): Methanol (53:47 v/v)	Not specified
Flow Rate	1.0 mL/min	1.0 mL/min	Not specified
Detection	PDA at 275 nm	PDA/UV at 286 nm	Diode-array detection
Injection Volume	10 µl	20 µl	Not specified
Linearity Range	Not specified	700.90 - 1301.73 µg/ml	1 - 100 µg/ml
Correlation Coefficient (r ²)	>0.999	0.9992	≥0.99
LOD	Not specified	21.6174 µg/ml	Not specified
LOQ	Not specified	65.507 µg/ml	1 µg/ml
Accuracy (% Recovery)	100.26%	Not specified	99.1 - 107.5%
Precision (%RSD)	2.0912%	Not specified	Intra-day: 1.3-8.4%, Inter-day: 1.5-8.4%

UV-Visible Spectrophotometry

A simple and cost-effective method for the quantification of metamizole involves UV-Visible spectrophotometry.

Table of Spectrophotometric Method Parameters for Metamizole Analysis

Parameter	Method A[10]	Method B[10]
Reagent	Ammonium molybdate	Ferric chloride & 1,10-phenanthroline
λ_{max}	682.8 nm	511.2 nm
Linearity Range	5-30 $\mu\text{g/ml}$	10-60 $\mu\text{g/ml}$
Regression Equation	$y = 0.0163x + 0.0023$	$y = 0.0154x + 0.0059$
LOD	0.1390 $\mu\text{g/ml}$	0.1596 $\mu\text{g/ml}$
LOQ	0.4214 $\mu\text{g/ml}$	0.4837 $\mu\text{g/ml}$

Experimental Protocols

Protocol 1: Purity Determination of Metamizole Magnesium by HPLC

Objective: To determine the purity of a **Metamizole Magnesium** reference standard using a stability-indicating RP-HPLC method.

Materials:

- **Metamizole Magnesium** Reference Standard
- HPLC grade methanol
- Sodium dihydrogen phosphate monohydrate
- Orthophosphoric acid
- HPLC grade water

- Volumetric flasks, pipettes, and other standard laboratory glassware
- HPLC system with a PDA/UV detector and a C18 column

Procedure:

- Mobile Phase Preparation: Prepare a 0.05M sodium dihydrogen phosphate buffer and adjust the pH to 5.0 with orthophosphoric acid. Mix the buffer with methanol in a 53:47 (v/v) ratio. Filter and degas the mobile phase.
- Standard Solution Preparation: Accurately weigh about 25 mg of **Metamizole Magnesium** Reference Standard and dissolve it in the mobile phase in a 25 mL volumetric flask to obtain a concentration of approximately 1000 µg/mL.
- Sample Solution Preparation: Prepare a sample solution of the **Metamizole Magnesium** to be tested at the same concentration as the standard solution.
- Chromatographic Conditions:
 - Column: Inertsil ODS 3V C-18 or equivalent
 - Mobile Phase: As prepared above
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 µL
 - Detector Wavelength: 286 nm
 - Column Temperature: Ambient
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Calculation: Calculate the purity of the sample by comparing the peak area of the main peak in the sample chromatogram to that of the standard chromatogram.

Protocol 2: Quantification of Metamizole by UV-Visible Spectrophotometry

Objective: To quantify the amount of metamizole in a sample using a UV-Visible spectrophotometric method.

Materials:

- **Metamizole Magnesium** Reference Standard
- Ammonium molybdate
- Distilled water
- UV-Visible Spectrophotometer
- Volumetric flasks, pipettes, and other standard laboratory glassware

Procedure:

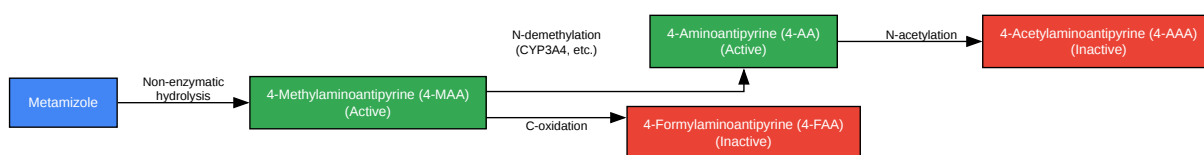
- **Standard Stock Solution Preparation:** Accurately weigh 100 mg of **Metamizole Magnesium** Reference Standard and dissolve it in 100 mL of distilled water to get a 1 mg/mL stock solution.
- **Working Standard Solutions:** Prepare a series of working standard solutions with concentrations ranging from 5 to 30 µg/mL by diluting the stock solution.
- **Sample Preparation:** Prepare the sample solution to have an expected metamizole concentration within the linear range.
- **Color Development:** To a fixed volume of each standard and sample solution, add a solution of ammonium molybdate to produce a green-colored chromogen.
- **Measurement:** Measure the absorbance of the solutions at 682.8 nm against a reagent blank.
- **Calibration Curve and Quantification:** Plot a calibration curve of absorbance versus concentration for the standard solutions. Determine the concentration of metamizole in the

sample solution from the calibration curve.

Signaling Pathways and Workflows

Metamizole Metabolism Pathway

Metamizole is a prodrug that is rapidly hydrolyzed in the gastrointestinal tract to its active metabolite, 4-methylaminoantipyrine (4-MAA). 4-MAA is further metabolized in the liver.

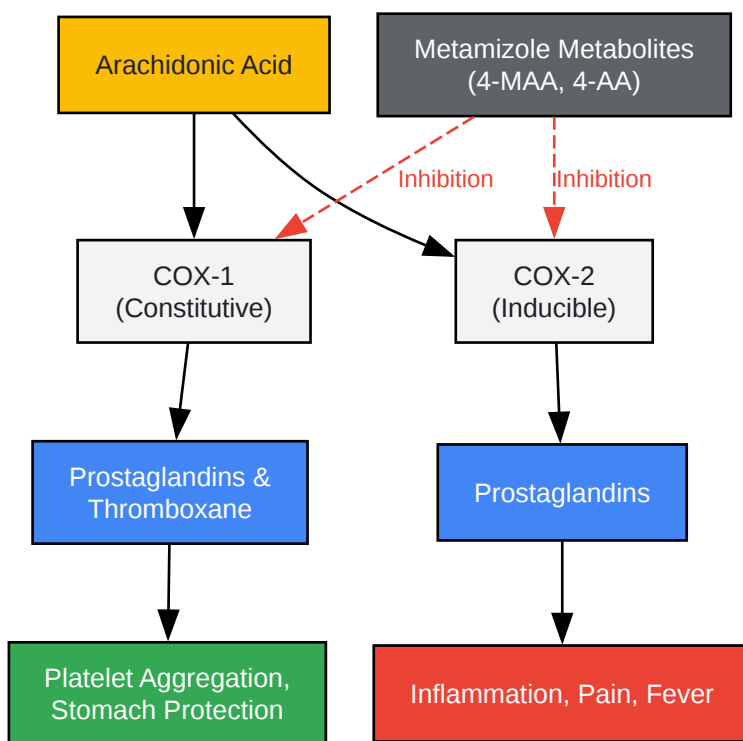


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Caption: Metabolic pathway of Metamizole.

Mechanism of Action: COX Inhibition

The analgesic and antipyretic effects of metamizole's active metabolites are partly attributed to their inhibition of cyclooxygenase (COX) enzymes, which are key in prostaglandin synthesis.

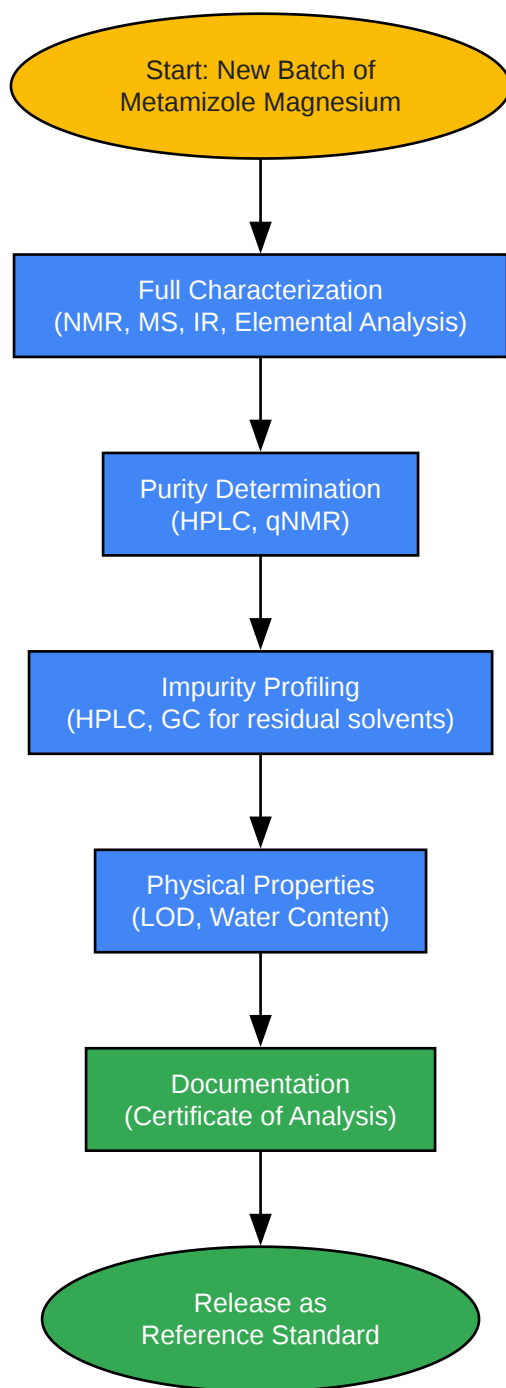


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Caption: Inhibition of COX pathway by Metamizole metabolites.

Experimental Workflow: Reference Standard Qualification

The qualification of a new batch of **Metamizole Magnesium** as a reference standard follows a systematic workflow to ensure its suitability for its intended analytical purpose.



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Caption: Workflow for Reference Standard Qualification.

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